An In-depth Technical Guide to 3-(Ethylamino)propanenitrile: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*3-(Ethylamino)propanenitrile*
CAS No.:	*21539-47-9*
Cat. No.:	*B033339*

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Introduction

3-(Ethylamino)propanenitrile, identified by the CAS number 21539-47-9, is a bifunctional organic molecule featuring both a secondary amine and a nitrile group.[1][2][3][4] This unique structural arrangement imparts a versatile chemical reactivity, making it a valuable building block in organic synthesis and a compound of interest in medicinal chemistry. This guide provides a comprehensive overview of its chemical and physical properties, synthetic routes, key chemical reactions, safety considerations, and potential applications in research and drug development.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-(Ethylamino)propanenitrile** is essential for its effective use in a laboratory or industrial setting. While some experimental

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data is limited, a combination of computational predictions and comparative analysis with structurally similar compounds allows for a reliable property profile.

Core Identification

Identifier	Value	Source
CAS Number	21539-47-9	[1][2][3][4]
Molecular Formula	$C_5H_{10}N_2$	[1][2][4]
Molecular Weight	98.15 g/mol	[1][4]
IUPAC Name	3-(ethylamino)propanenitrile	[1]
Synonyms	3-(Ethylamino)propionitrile, N-Ethyl-β-alaninenitrile, N-(2-Cyanoethyl)ethylamine	[1]

Physicochemical Data

Property	Value (with notes)	Source
Physical Form	Assumed to be a liquid at room temperature	Inferred from related compounds[5]
Boiling Point	Estimated: ~180-190 °C	Based on 3-(Methylamino)propionitrile (182-186 °C)[5]
Melting Point	Not available	
Density	Estimated: ~0.88 g/mL	Based on 3-(Methylamino)propionitrile (0.899 g/mL)[5]
Solubility	Expected to be soluble in water and polar organic solvents	Inferred from structure
LogP	0.50958	[4]

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Synthesis of **3-(Ethylamino)propanenitrile**

The primary and most direct route for the synthesis of **3-(Ethylamino)propanenitrile** is the Michael addition of ethylamine to acrylonitrile. This reaction is a classic example of a conjugate addition, where the nucleophilic amine attacks the β-carbon of the α,β-unsaturated nitrile.

Experimental Protocol: Michael Addition of Ethylamine to Acrylonitrile

Objective: To synthesize **3-(Ethylamino)propanenitrile**.

Materials:

- Ethylamine (aqueous solution or as a gas)
- Acrylonitrile
- A suitable solvent (e.g., water, ethanol, or no solvent)
- Reaction flask
- Stirring apparatus
- Cooling bath (if necessary)
- Distillation apparatus for purification

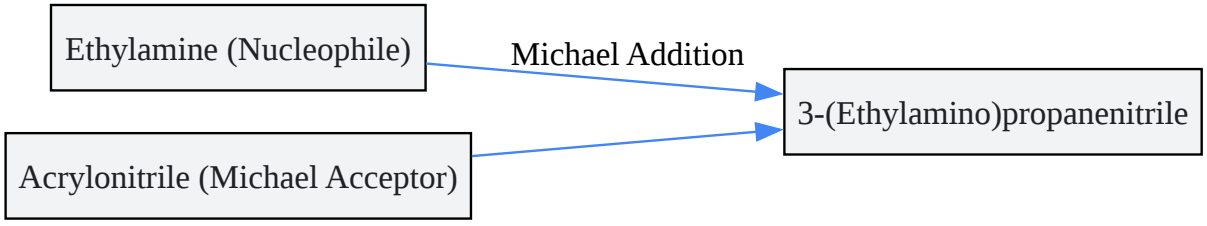
Procedure:

- In a well-ventilated fume hood, charge a reaction flask with acrylonitrile.
- Slowly add ethylamine to the acrylonitrile with stirring. The reaction is exothermic, and a cooling bath may be necessary to maintain a controlled temperature.
- The reaction mixture is typically stirred at room temperature or with gentle heating for several hours to ensure completion.

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- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the crude product is purified by distillation under reduced pressure to yield pure **3-(Ethylamino)propanenitrile**.

Causality Behind Experimental Choices: The use of a slight excess of the amine can help to ensure the complete consumption of the acrylonitrile. The choice of solvent can influence the reaction rate and work-up procedure. Performing the reaction neat (without solvent) is often feasible.



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Caption: Synthesis of **3-(Ethylamino)propanenitrile**.

Chemical Reactivity and Transformations

The chemical behavior of **3-(Ethylamino)propanenitrile** is dictated by its two functional groups: the secondary amine and the nitrile.

Reactions of the Amine Group

The secondary amine is nucleophilic and basic, readily undergoing reactions with electrophiles.

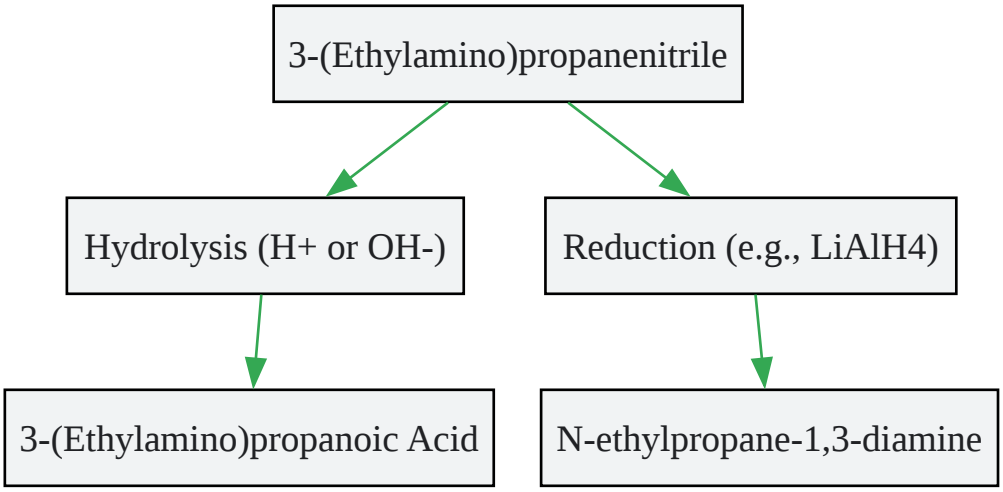
- Alkylation and Acylation: The amine can be further alkylated or acylated to introduce a variety of substituents.
- Salt Formation: As a base, it will react with acids to form the corresponding ammonium salts, a property that can be exploited for purification.

Reactions of the Nitrile Group

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The nitrile group is susceptible to nucleophilic attack at the electrophilic carbon atom and can also be reduced.

- Hydrolysis: Under acidic or basic conditions, the nitrile group can be hydrolyzed to a carboxylic acid (3-(ethylamino)propanoic acid) via an intermediate amide.[6][7]
- Reduction: The nitrile can be reduced to a primary amine (N-ethylpropane-1,3-diamine) using reducing agents such as lithium aluminum hydride ($LiAlH_4$) or catalytic hydrogenation.[8]



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Caption: Key reactions of **3-(Ethylamino)propanenitrile**.

Applications in Research and Drug Development

While specific, high-profile applications of **3-(Ethylamino)propanenitrile** in marketed drugs are not widely documented, its structural motifs are of significant interest to medicinal chemists.

- Scaffold for Library Synthesis: The bifunctional nature of this molecule makes it an ideal starting material for the creation of diverse chemical libraries for high-throughput screening.
- Intermediate in Pharmaceutical Synthesis: Aminonitriles are key intermediates in the synthesis of various pharmaceutical agents. For instance, a related compound, (S)-3-(methylamino)-3-((R)-pyrrolidin-3-yl)propanenitrile, is a key intermediate in the preparation of the fluoroquinolone antibiotic PF-00951966.[9]

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- Bioisosteric Replacement: The nitrile group can act as a bioisostere for a carbonyl group, influencing the polarity and hydrogen bonding capabilities of a molecule.

Safety and Handling

3-(Ethylamino)propanenitrile is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.[10]

Hazard Identification

Hazard	GHS Classification
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.[10]
Skin Corrosion/Irritation	Causes skin irritation.[10]
Eye Damage/Irritation	Causes serious eye irritation.[10]
Specific Target Organ Toxicity	May cause respiratory irritation.[10]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield.[10]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[10]
- Skin and Body Protection: Laboratory coat and appropriate protective clothing.[10]
- Respiratory Protection: Use a respirator if ventilation is inadequate.[10]

First Aid Measures

- Inhalation: Move the person to fresh air and seek medical attention.[10]
- Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[10]

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- Ingestion: Rinse mouth with water and seek immediate medical attention.[10]

Spectroscopic Data

For structural confirmation and purity assessment, the following spectroscopic data are characteristic of **3-(Ethylamino)propanenitrile**.

Technique	Key Features
^{1}H NMR	Signals corresponding to the ethyl group (triplet and quartet), and two methylene groups (triplets), and a broad singlet for the N-H proton.
^{13}C NMR	Resonances for the nitrile carbon, and the four other distinct carbon atoms.
IR Spectroscopy	A characteristic sharp absorption band for the C≡N stretch (around 2240 cm^{-1}), and N-H stretching and bending vibrations.[1]
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of 98.15 g/mol .

Conclusion

3-(Ethylamino)propanenitrile is a versatile and reactive molecule with significant potential in synthetic and medicinal chemistry. Its straightforward synthesis and the dual reactivity of its amine and nitrile functionalities make it a valuable building block for the creation of more complex molecules. A thorough understanding of its properties and safe handling procedures is crucial for its effective and responsible use in a research and development setting. Further exploration of its applications in targeted drug discovery programs is a promising area for future investigation.

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